

# Personal protective equipment for handling 2,6-Diaminopurine arabinoside

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## *Compound of Interest*

Compound Name: 2,6-Diaminopurine arabinoside

Cat. No.: B148247

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## Essential Safety and Handling Guide: 2,6-Diaminopurine Arabinoside

This guide provides essential, immediate safety and logistical information for the handling and disposal of **2,6-Diaminopurine arabinoside**. The following procedural guidance is designed for researchers, scientists, and drug development professionals to ensure personal safety and minimize environmental contamination.

## Hazard Identification and Classification

**2,6-Diaminopurine arabinoside** is classified as Acutely Toxic (Category 3) if swallowed.[\[1\]](#)[\[2\]](#) Due to its nature as a nucleoside analog, it should be handled as a potent compound with potential cytotoxic properties. All waste containing this compound must be managed as hazardous chemical waste.

### Physicochemical and Hazard Data

Property	Value	Source
CAS Number	34079-68-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>14</sub> N <sub>6</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	282.26 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Form	Solid / Powder	<a href="#">[2]</a>
Hazard Statement	H301: Toxic if swallowed	<a href="#">[1]</a> <a href="#">[2]</a>
Signal Word	Danger	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to prevent exposure via inhalation, dermal contact, or ingestion. Double-gloving and respiratory protection are mandatory when handling the powdered form.

PPE Component	Specification	Rationale
Hand Protection	Double-gloving with chemotherapy-rated nitrile gloves (compliant with ASTM D6978). <a href="#">[2]</a>	Provides a robust barrier against chemical permeation. The outer glove should be removed immediately after the handling procedure or if contamination occurs.
Body Protection	Disposable, solid-front, back-closing gown made of a low-permeability fabric.	Protects skin and personal clothing from contamination. The back-closing design prevents accidental frontal exposure. <a href="#">[2]</a>
Eye/Face Protection	ANSI Z87.1-compliant safety goggles. A full-face shield must be worn over goggles. <a href="#">[3]</a>	Protects eyes and face from splashes and aerosolized particles. Safety glasses with side shields alone are insufficient.
Respiratory Protection	A NIOSH-approved N95 or higher-level particulate respirator. <a href="#">[2]</a> <a href="#">[3]</a>	Prevents the inhalation of hazardous powder or aerosols. A fit test is mandatory for all tight-fitting respirators before use. <a href="#">[3]</a>
Foot Protection	Disposable, slip-resistant shoe covers worn over closed-toe shoes.	Prevents the tracking of contaminants outside of the designated handling area. <a href="#">[2]</a>

## Safe Handling Protocol: Step-by-Step Guidance

Handling of **2,6-Diaminopurine arabinoside** powder must be performed within a certified chemical fume hood, biological safety cabinet, or a glove box to contain any airborne particles.

### Step 1: Preparation and Area Setup

- Designate a specific area for handling the compound.

- Cover the work surface with a disposable, plastic-backed absorbent pad. This will contain any minor spills and simplify cleanup.
- Assemble all necessary equipment (e.g., weigh boats, spatulas, solvent, vortexer, waste containers) and place them on the covered work surface before handling begins.
- Ensure an approved hazardous waste container is readily accessible within the containment area.

#### Step 2: Weighing the Compound (Solid Form)

- Don all required PPE as specified in the table above.
- Carefully open the container with the **2,6-Diaminopurine arabinoside** powder inside the chemical fume hood or other containment device.
- Use a dedicated spatula to carefully transfer the desired amount of powder to a weigh boat. Avoid any actions that could generate dust, such as tapping or scraping vigorously.
- Once weighing is complete, securely close the primary container.
- Wipe the exterior of the primary container with a disposable wipe dampened with 70% ethanol and dispose of the wipe in the hazardous waste container.

#### Step 3: Preparing a Solution

- To dissolve the powder, add the solvent to the vessel containing the weighed compound.
- Direct the stream of solvent down the inner wall of the vessel to minimize aerosol generation. [2]
- Gently swirl the vessel to dissolve the compound. Do not shake or sonicate, as these actions can create aerosols.[2]
- Once dissolved, the solution can be used for your experiment.

#### Step 4: Post-Handling Decontamination and Doffing PPE

- Wipe down all surfaces and equipment within the fume hood with an appropriate cleaning agent, followed by 70% ethanol. Dispose of all cleaning materials as hazardous waste.
- Remove PPE in the following order to prevent re-contamination:
  - Remove outer gloves and dispose of them as hazardous waste.
  - Remove the face shield and gown.
  - Remove inner gloves and dispose of them.
  - Remove respirator.
- Wash hands thoroughly with soap and water immediately after removing all PPE.

## Operational and Disposal Plan

Proper segregation and disposal of waste are crucial to prevent environmental contamination and ensure regulatory compliance.

### Waste Segregation and Collection

- Solid Waste: Collect all contaminated solid materials, including gloves, disposable gowns, shoe covers, weigh boats, and absorbent pads, in a dedicated, clearly labeled hazardous waste container.<sup>[1]</sup> This container should be lined with a heavy-duty plastic bag.
- Liquid Waste: Collect all solutions containing **2,6-Diaminopurine arabinoside** in a separate, leak-proof, and compatible liquid hazardous waste container. Do not mix with incompatible waste streams.
- Sharps Waste: Any needles or syringes used to transfer solutions must be disposed of in a designated sharps container.

### Container Management and Disposal

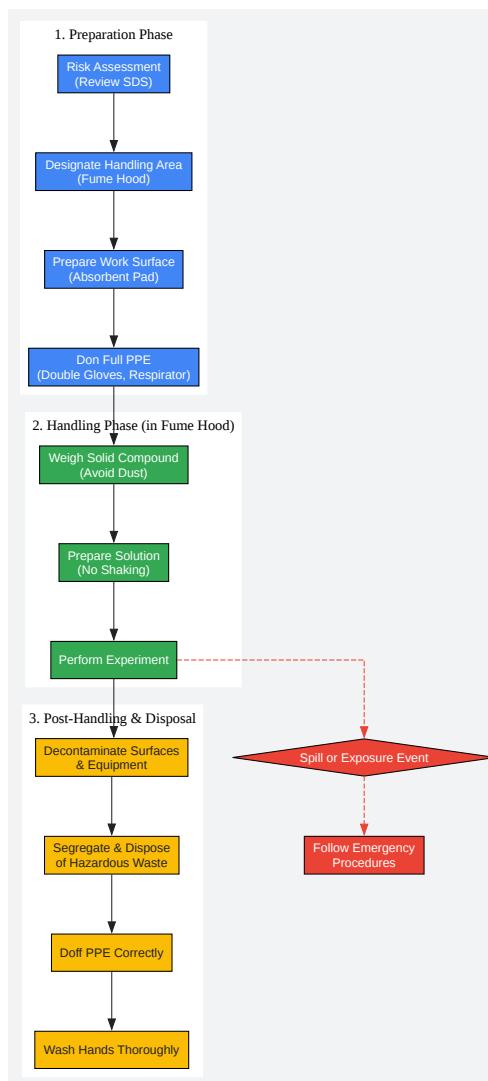
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**2,6-Diaminopurine arabinoside**"), and the start date of accumulation.

- Storage: Store sealed waste containers in a designated and secure Satellite Accumulation Area within the laboratory until they are collected by Environmental Health and Safety (EHS) personnel.
- Empty Containers: The original chemical container is also considered hazardous waste. It must be triple-rinsed with a suitable solvent. Collect all three rinses as liquid hazardous waste. After rinsing, deface the original label and dispose of the container according to your institution's guidelines.

## Emergency Procedures

- Spill: In the event of a spill, evacuate the immediate area. The spill should only be cleaned by trained personnel wearing full PPE, including respiratory protection. Cover the spill with absorbent pads, gently apply a deactivating solution if available (or 2% sodium hypochlorite), and allow for a 30-minute contact time before collecting all materials for hazardous waste disposal.[2]
- Exposure:
  - Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.
  - Inhalation: Move the person to fresh air.
  - Ingestion: Rinse mouth with water. Seek immediate medical attention for all exposure incidents.

## Workflow for Safe Handling of 2,6-Diaminopurine Arabinoside



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Caption: Workflow for the safe handling of potent compounds like **2,6-Diaminopurine arabinoside**.

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## References

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